

In-Depth Technical Guide: Toxicological Data of Geranyl Crotonate

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Compound of Interest

Compound Name: *Geranyl crotonate*

Cat. No.: *B1604941*

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This technical guide provides a comprehensive overview of the available toxicological data for **Geranyl Crotonate** (CAS No. 56172-46-4), a fragrance ingredient. The information is compiled from publicly available safety assessments and scientific literature, with a focus on quantitative data, experimental methodologies, and a clear presentation of the assessment logic.

Executive Summary

Geranyl Crotonate has been evaluated for several toxicological endpoints, including genotoxicity, repeated dose toxicity, reproductive toxicity, skin sensitization, and photoirritation/photoallergenicity. The safety assessment often relies on data from structurally related molecules (read-across analogs) and the Threshold of Toxicological Concern (TTC) approach due to limited data on the substance itself. Overall, at current exposure levels from its use as a fragrance ingredient, **Geranyl Crotonate** is not considered to pose a significant risk to human health.

Quantitative Toxicological Data

The following tables summarize the key quantitative data available for **Geranyl Crotonate** and its read-across analogs.

Table 1: Acute Toxicity of **Geranyl Crotonate**

Test Type	Species	Route	Value	Reference
LD50	Rat	Oral	> 5 g/kg	[Moreno, 1973, as cited in 2]
LD50	Rabbit	Dermal	> 5 g/kg	[Moreno, 1973, as cited in 2]

Table 2: Skin Sensitization Data

Substance	Test Type	Species	Result	NESIL (No Expected Sensitization in Induction Level)	Reference
Geranyl Crotonate	Human Maximization Test	Human	Not a sensitizer at 6900 µg/cm ²	-	[RIFM, 1972, as cited in 1]
Citronellyl crotonate (read-across)	-	-	-	4700 µg/cm ²	[1]

Table 3: Genotoxicity Data

Substance	Test Type	System	Metabolic Activation	Result	Reference
Geranyl Crotonate	BlueScreen Assay	Human cells	With and Without	Negative for genotoxicity, Positive for cytotoxicity	[RIFM, 2013, as cited in 1]
Geraniol (read-across)	Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	With and Without	Not expected to be genotoxic	[1]
2-Butenoic acid, (2E)- (read-across)	-	-	-	Not expected to be genotoxic	[1]

Table 4: Repeated Dose and Reproductive Toxicity Assessment

Endpoint	Approach	Cramer Class	TTC Value	Systemic Exposure to Geranyl Crotonate	Conclusion	Reference
Repeated Dose Toxicity	of Toxicological Concern (TTC)	I	0.03 mg/kg/day	0.78 µg/kg/day	Exposure is below the TTC	[1]
Reproductive Toxicity	of Toxicological Concern (TTC)	I	0.03 mg/kg/day	0.78 µg/kg/day	Exposure is below the TTC	[1]

Experimental Protocols

Detailed experimental protocols for the key toxicological assays are outlined below, based on standardized guidelines.

BlueScreen™ HC Genotoxicity Assay

The BlueScreen™ HC assay is a high-throughput in vitro mammalian cell-based assay for measuring genotoxicity and cytotoxicity.

- Cell Line: Genetically modified human-derived p53-competent TK6 cells.
- Principle: The assay utilizes a *Gaussia luciferase* (GLuc) reporter system linked to the regulation of the GADD45a gene, which is involved in the cellular response to genotoxic stress. An increase in GLuc expression, measured by luminescence, indicates a genotoxic effect. Cytotoxicity is determined by measuring the relative cell density.
- Methodology:
 - Cells are cultured in microplates.
 - The test substance (**Geranyl Crotonate**) is added at various concentrations, with and without an exogenous metabolic activation system (S9 fraction).
 - Cells are incubated for a defined period.
 - Cell density is measured to assess cytotoxicity.
 - A substrate for the GLuc enzyme is added, and the resulting luminescence is quantified to measure genotoxicity.
 - Results are compared to vehicle and positive controls.

Human Maximization Test (Based on OECD 406)

The human maximization test is a predictive test for identifying substances with the potential to cause skin sensitization.

- Principle: The test involves an induction phase to sensitize the subjects and a subsequent challenge phase to elicit a response in sensitized individuals.

- Methodology:
 - Induction Phase: A solution of the test substance (e.g., **Geranyl Crotonate** at a specific concentration in a suitable vehicle) is applied to the skin of volunteers under an occlusive patch for a series of applications. To enhance the sensitization potential, the skin may be pre-treated with an irritant.
 - Rest Period: A rest period of 10-14 days follows the induction phase, allowing for the development of an immune response.
 - Challenge Phase: A non-irritating concentration of the test substance is applied under an occlusive patch to a naive skin site.
 - Evaluation: The challenge sites are observed for signs of an allergic reaction (e.g., erythema, edema) at specified time points after patch removal. The incidence and severity of reactions are recorded.

Threshold of Toxicological Concern (TTC) Approach

The TTC is a risk assessment tool used when toxicological data for a substance is limited.

- Principle: It establishes a human exposure threshold for a chemical, below which there is a very low probability of an appreciable risk to human health.
- Methodology:
 - Structural Classification: The chemical is assigned to a Cramer structural class (I, II, or III) based on its chemical structure and potential for toxicity. **Geranyl Crotonate** is classified as a Cramer Class I material.^[1]
 - Exposure Assessment: The systemic exposure to the substance from its intended use is calculated.
 - Comparison with TTC Value: The calculated exposure is compared to the established TTC value for the respective Cramer class. For Cramer Class I, the TTC for repeated dose and reproductive toxicity is 0.03 mg/kg/day.^[1]

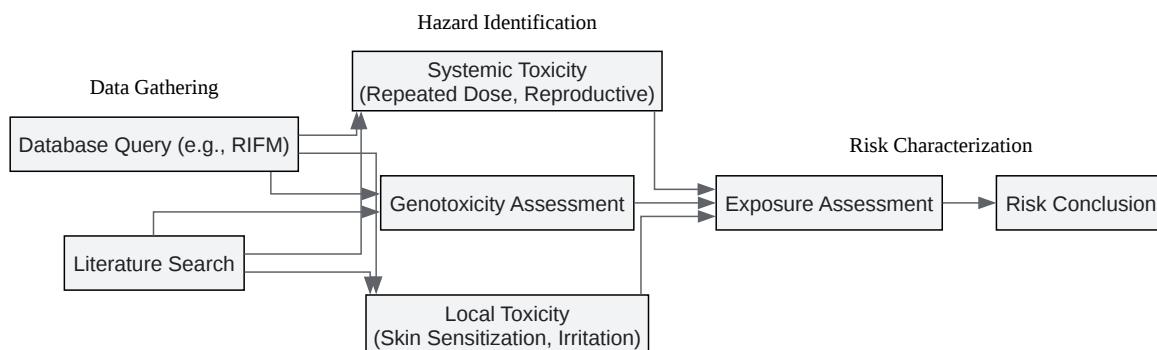
- Risk Characterization: If the exposure is below the TTC value, the substance is considered to be of no significant toxicological concern.

Signaling Pathways and Mechanistic Insights

There is currently a lack of publicly available information on the specific signaling pathways that may be modulated by **Geranyl Crotonate**. Toxicological assessments of fragrance ingredients at this level of mechanistic detail are not always conducted or made public.

Visualizations

The following diagrams illustrate the logical relationships and workflows in the toxicological assessment of **Geranyl Crotonate**.



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Figure 1: General workflow for toxicological assessment.

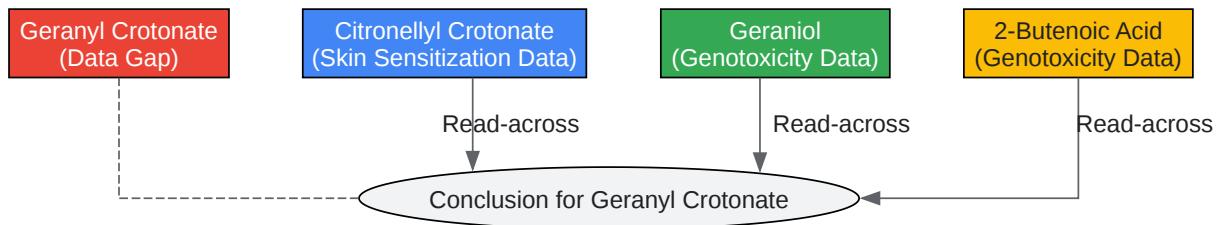
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Figure 2: Read-across approach for **Geranyl Crotonate**.

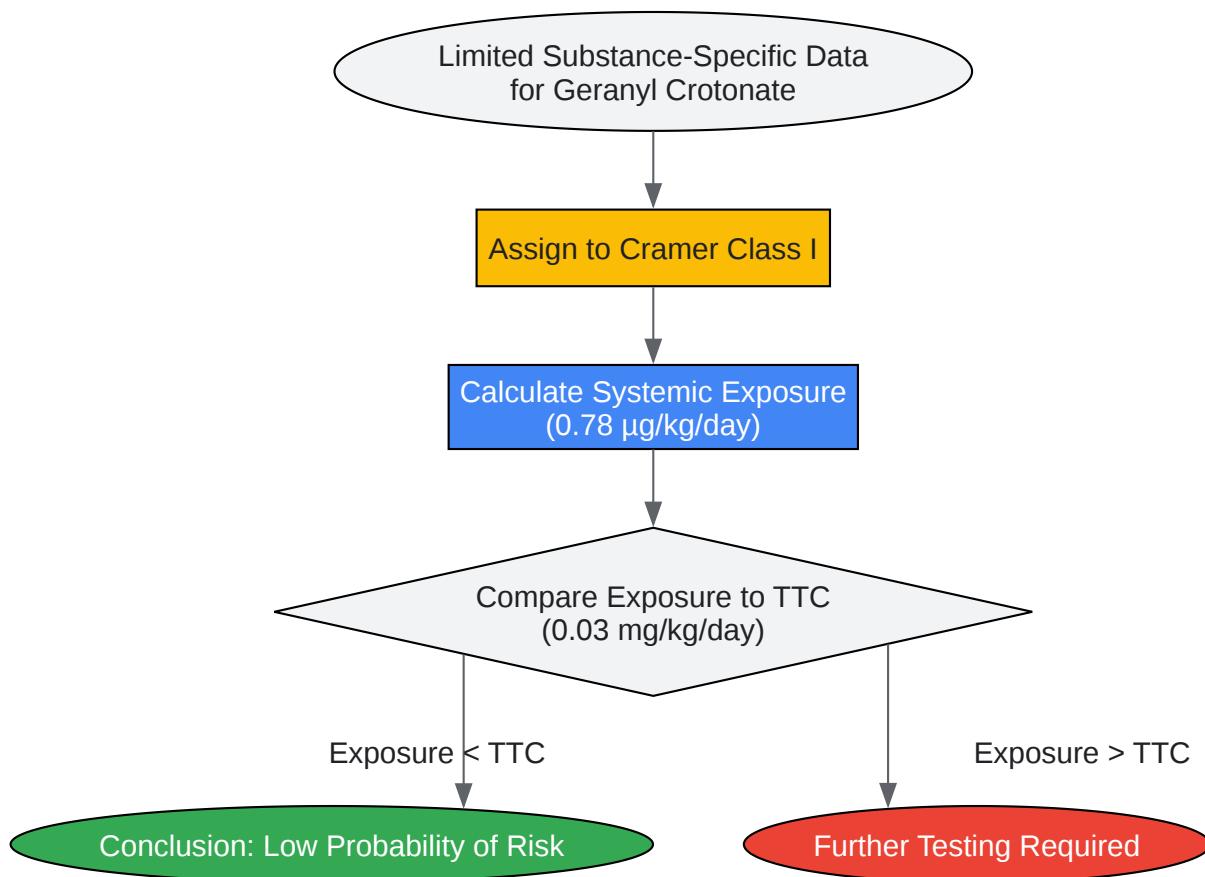
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Figure 3: Threshold of Toxicological Concern (TTC) decision process.

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References

- 1. Guidance on the use of the Threshold of Toxicological Concern approach in food safety assessment | EFSA [efsa.europa.eu]
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